experimental protocol for using 2-Methoxy-4-(3-oxomorpholino)benzaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methoxy-4-(3-oxomorpholino)benzaldehyde*
Cat. No.:	*B12443520*

Get Quote

Application Note: High-Performance Utilization of **2-Methoxy-4-(3-oxomorpholino)benzaldehyde** in Anticoagulant Analog Synthesis

Executive Summary

2-Methoxy-4-(3-oxomorpholino)benzaldehyde is a specialized, electron-rich building block primarily employed in the synthesis of Factor Xa inhibitors (e.g., Rivaroxaban analogs). Its structural uniqueness lies in the ortho-methoxy substitution, which modulates the electronic properties and metabolic stability of the final pharmacophore compared to the standard des-methoxy Rivaroxaban scaffold.

This guide details the handling, characterization, and synthetic utilization of this compound. The core protocol focuses on the Nitroaldol (Henry) Condensation, the critical first step in constructing the chiral oxazolidinone core required for biological activity.

Chemical Identity & Properties

Before initiating synthesis, verify the material against the following specifications.

© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	2-Methoxy-4-(3-oxomorpholino)benzaldehyde
Molecular Formula	$C_{12}H_{13}NO_4$
Molecular Weight	235.24 g/mol
Appearance	Pale yellow to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, DCM, THF; Poorly soluble in Water, Hexanes
Stability	Air-sensitive (slow oxidation to benzoic acid); Hygroscopic
Storage	2–8°C under Argon/Nitrogen; Desiccated

Structural Verification (^{1}H NMR - DMSO-d_6, 400 MHz):

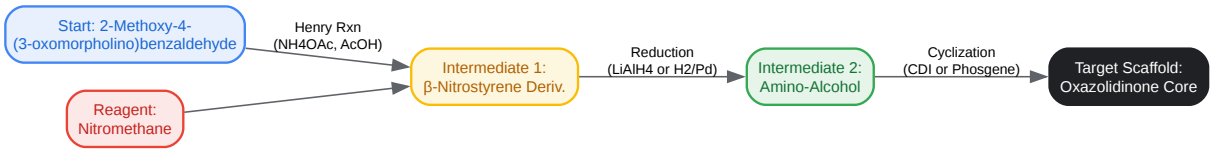
- δ 10.2 ppm (s, 1H): Aldehyde proton (Diagnostic).
- δ 7.6–7.8 ppm (d, 1H): Aromatic proton ortho to aldehyde.
- δ 3.9 ppm (s, 3H): Methoxy group.
- δ 4.2 ppm (s, 2H): Morpholinone lactam -CH_2-.
- δ 3.7–4.0 ppm (m, 4H): Morpholine ether linkage.

Strategic Synthetic Pathway

The primary utility of this aldehyde is the construction of the (S)-5-(aminomethyl)-oxazolidin-2-one pharmacophore. The most efficient route is the Henry Reaction followed by reduction and cyclization.

Pathway Visualization

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Synthetic workflow converting the aldehyde precursor into the bioactive oxazolidinone core via the Henry Reaction route.

Detailed Protocol: The Henry Condensation

This protocol describes the conversion of **2-Methoxy-4-(3-oxomorpholino)benzaldehyde** to its corresponding β-nitrostyrene derivative. This is the industry-standard method for extending the carbon chain to form the oxazolidinone linker.

Reagents & Equipment

- Substrate: **2-Methoxy-4-(3-oxomorpholino)benzaldehyde** (10.0 g, 42.5 mmol).
- Reagent: Nitromethane (CH_3NO_2, 5–10 equivalents).
- Catalyst: Ammonium Acetate (NH_4OAc, 0.5 equivalents).
- Solvent: Glacial Acetic Acid (AcOH) or Methanol (MeOH).
- Apparatus: 250 mL Round Bottom Flask, Reflux Condenser, Inert Gas Line.

Step-by-Step Methodology

1. Reaction Setup (Inert Atmosphere Required)

- Charge: In a clean, dry 250 mL RBF equipped with a magnetic stir bar, add 10.0 g of the aldehyde.
- Solvent: Add 50 mL of Nitromethane (acts as both reagent and solvent).

© 2026 BenchChem. All rights reserved.

- Note: If solubility is poor, add 20 mL of Glacial Acetic Acid as a co-solvent.

- Catalyst: Add 1.64 g (21.2 mmol) of Ammonium Acetate.
- Purge: Seal the flask and purge with Nitrogen for 5 minutes.

2. Thermal Activation

- Heat: Warm the reaction mixture to 90°C (Reflux).
- Monitor: The pale yellow solution will darken to deep orange/brown, indicating the formation of the conjugated nitrostyrene.
- Duration: Stir at reflux for 4–6 hours.
- QC Check: Pull a 50 µL aliquot. Analyze via TLC (30% EtOAc/Hexanes) or HPLC. The aldehyde peak (RT ~3.5 min) should disappear, replaced by the nitrostyrene product (RT ~5.2 min).

3. Workup & Isolation

- Cool: Allow the mixture to cool to room temperature.
- Concentrate: Remove excess nitromethane under reduced pressure (Rotavap) at 50°C. Caution: Nitromethane residues are flammable.
- Precipitation: Resuspend the oily residue in 100 mL of cold Ethanol/Water (1:1).
- Crystallization: Scratch the flask walls or seed with authentic product to induce crystallization. Stir at 0°C for 1 hour.
- Filtration: Filter the yellow solid via a Buchner funnel. Wash with cold water (2 x 50 mL) to remove residual ammonium acetate.

4. Purification (Critical for Downstream Steps)

- Recrystallization: Recrystallize the crude solid from Hot Ethanol.
- Yield Target: >85% (approx. 9.5 g).

© 2026 BenchChem. All rights reserved.

- Purity Target: >98% by HPLC (254 nm).

Advanced Application: Asymmetric Synthesis

For researchers targeting enantiopure drugs (e.g., S-enantiomer of Rivaroxaban analogs), the standard Henry reaction above yields a racemic product. To induce chirality directly:

Protocol Modification: Replace Ammonium Acetate with a Chiral Copper(II)-Bisoxazoline (Cu-BOX) Complex.

- Catalyst Prep: Mix $Cu(OAc)_2 \cdot H_2O$ (5 mol%) with (S,S)-Ph-BOX ligand (5.5 mol%) in Ethanol.
- Reaction: Run the reaction at 0°C for 24–48 hours.
- Outcome: This yields the chiral β-nitroalcohol directly, skipping the nitrostyrene intermediate, allowing for direct reduction to the chiral amino-alcohol [1].

Troubleshooting & Optimization

Observation	Root Cause	Corrective Action
Low Conversion (<50%)	Old/Wet Nitromethane	Distill Nitromethane over $CaCl_2$ or use a fresh bottle.
Product is Oily/Sticky	Residual Solvent/Impurities	Triturate with cold Diethyl Ether or MTBE to induce solidification.
Dark Tarry Byproducts	Overheating (>100°C)	Strictly control oil bath temp; do not exceed 95°C. Polymerization of nitrostyrene can occur.
Aldehyde Oxidation	Air Leak during storage	Check starting material for benzoic acid peak (broad singlet ~12 ppm in NMR). Recrystallize aldehyde if needed.

© 2026 BenchChem. All rights reserved.

Safety & Compliance

- Nitromethane: High energy material. Do not heat to dryness in a closed system. Shock sensitive in presence of amines/heavy metals.
- Aldehyde: Potential skin sensitizer. Use double-gloving (Nitrile).
- Waste Disposal: Segregate halogenated (if DCM used) and non-halogenated solvents. Quench nitromethane residues with water before disposal.

References

- Simunek, P., et al. (2013). "The asymmetric Henry reaction as synthetic tool for the preparation of the drugs linezolid and rivaroxaban."[1] Beilstein Journal of Organic Chemistry, 9, 1420–1429. Link
- Roehrig, S., et al. (2005). "Discovery of the Novel Antithrombotic Agent 5-Chloro-N-({(5S)-2-oxo-3- [4-(3-oxomorpholin-4-yl)phenyl]-1,3-oxazolidin-5-yl}methyl)thiophene- 2-carboxamide (BAY 59-7939): An Oral, Direct Factor Xa Inhibitor." Journal of Medicinal Chemistry, 48(19), 5900–5908. Link
- Perzborn, E., et al. (2011). "Rivaroxaban: a new oral factor Xa inhibitor." Arteriosclerosis, Thrombosis, and Vascular Biology, 31(3), 476-480. Link
- World Intellectual Property Organization. (2001). "Substituted Oxazolidinones and Their Use in the Field of Blood Coagulation." WO Patent 2001/047919.[2] Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. The asymmetric Henry reaction as synthetic tool for the preparation of the drugs linezolid and rivaroxaban - PMC [pmc.ncbi.nlm.nih.gov]

- 2. An Improved Process For The Preparation Of Rivaroxaban Involving Novel [quickcompany.in]
- To cite this document: BenchChem. [experimental protocol for using 2-Methoxy-4-(3-oxomorpholino)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12443520/docs#experimental-protocol-for-using-2-methoxy-4-3-oxomorpholino-benzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.